

Solubility of 2-Chloroaniline Hydrochloride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloroaniline hydrochloride

Cat. No.: B085806

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This technical guide provides an in-depth overview of the solubility of **2-chloroaniline hydrochloride** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on providing qualitative solubility information, a detailed experimental protocol for determining solubility, and a discussion of the key factors influencing the dissolution of this compound.

Introduction to 2-Chloroaniline Hydrochloride and its Solubility

2-Chloroaniline hydrochloride is the salt form of the aromatic amine 2-chloroaniline. The protonation of the amino group to form the hydrochloride salt significantly alters its physicochemical properties, most notably its solubility. Generally, the salt form of a compound exhibits higher solubility in polar solvents, such as water, compared to its free base. In the context of organic solvents, the solubility of **2-chloroaniline hydrochloride** is expected to be influenced by the polarity, hydrogen bonding capability, and dielectric constant of the solvent. Understanding its solubility is crucial for various applications, including synthesis, purification, formulation, and analytical method development.

Qualitative Solubility Data

While specific quantitative solubility data for **2-chloroaniline hydrochloride** in a wide range of organic solvents is not readily available in the literature, some qualitative descriptions have been reported. The following table summarizes the available information.

Solvent	Qualitative Solubility	Citation
Water	Soluble	[1] [2] [3]
Ethanol	Slightly Soluble	[3]
Methanol	Soluble	[1]

It is important to note that "soluble" and "slightly soluble" are descriptive terms and the actual quantitative solubility can vary with temperature and the purity of both the solute and the solvent.

Experimental Protocol: Determination of Solubility by Isothermal Gravimetric Method

The following is a detailed, generalized protocol for determining the solubility of **2-chloroaniline hydrochloride** in an organic solvent of interest. This method is based on the principle of achieving equilibrium between the dissolved and undissolved solute at a constant temperature, followed by the gravimetric determination of the solute concentration in the saturated solution.

3.1. Materials and Equipment

- **2-Chloroaniline hydrochloride** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatic shaker or water bath with temperature control (e.g., ± 0.1 °C)
- Analytical balance (± 0.0001 g)
- Glass vials with screw caps
- Syringe filters (e.g., 0.45 μ m PTFE)

- Pipettes and volumetric flasks
- Drying oven
- Desiccator

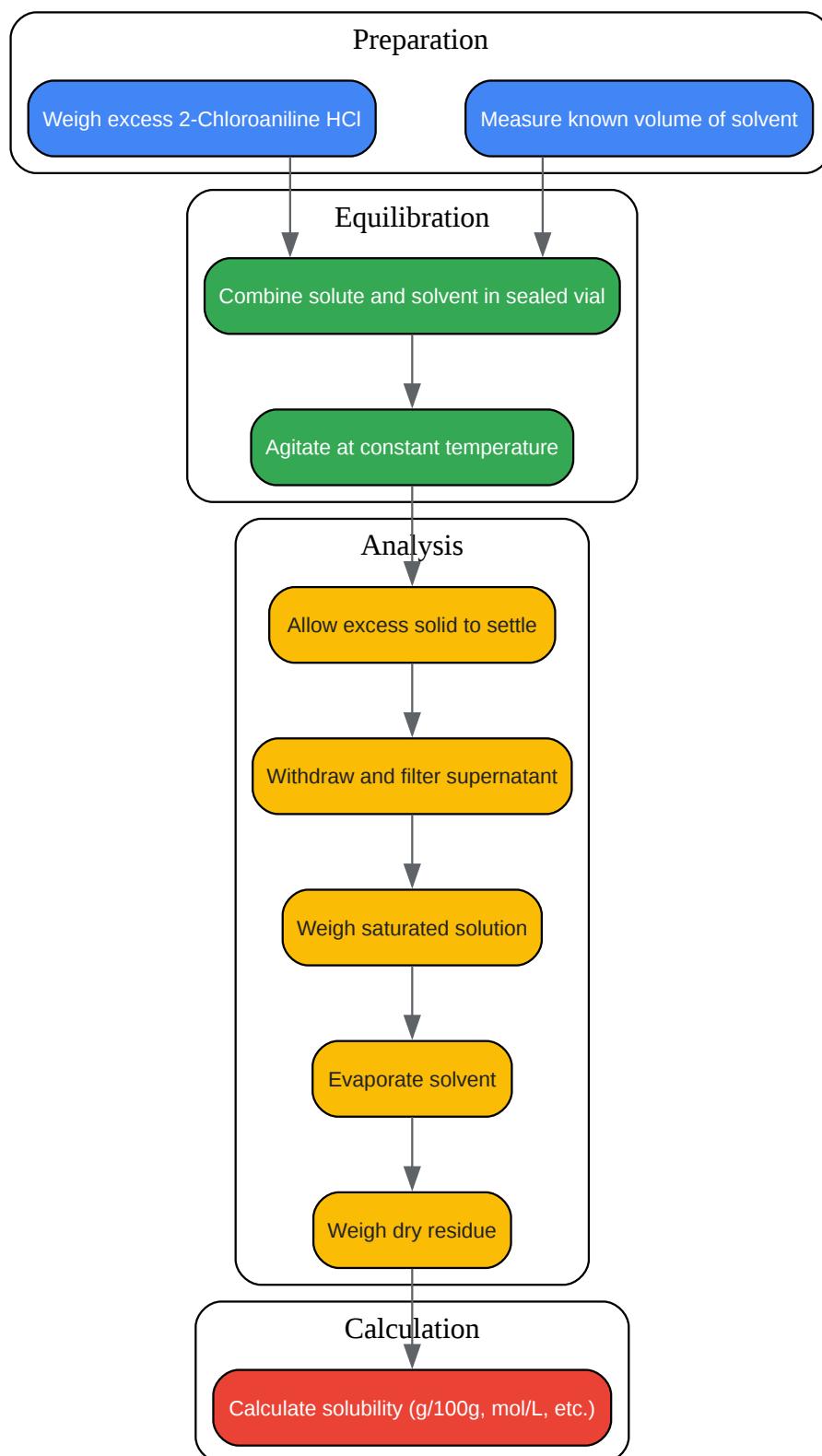
3.2. Procedure

- Preparation of Solvent: Ensure the organic solvent is of high purity and de-gassed if necessary to avoid bubble formation during the experiment.
- Sample Preparation: Accurately weigh an excess amount of **2-chloroaniline hydrochloride** and add it to a series of glass vials.
- Solvent Addition: Add a known volume or mass of the organic solvent to each vial.
- Equilibration: Place the sealed vials in a thermostatic shaker or water bath set to the desired temperature. Agitate the samples for a sufficient period to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant. A typical equilibration time can range from 24 to 72 hours.
- Phase Separation: Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a period to allow the excess solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette (to the experimental temperature) to avoid precipitation. Immediately filter the solution through a syringe filter into a pre-weighed, dry container.
- Gravimetric Analysis:
 - Accurately weigh the container with the filtered saturated solution.
 - Evaporate the solvent in a drying oven at a temperature that is high enough to evaporate the solvent but low enough to avoid decomposition of the **2-chloroaniline hydrochloride**.

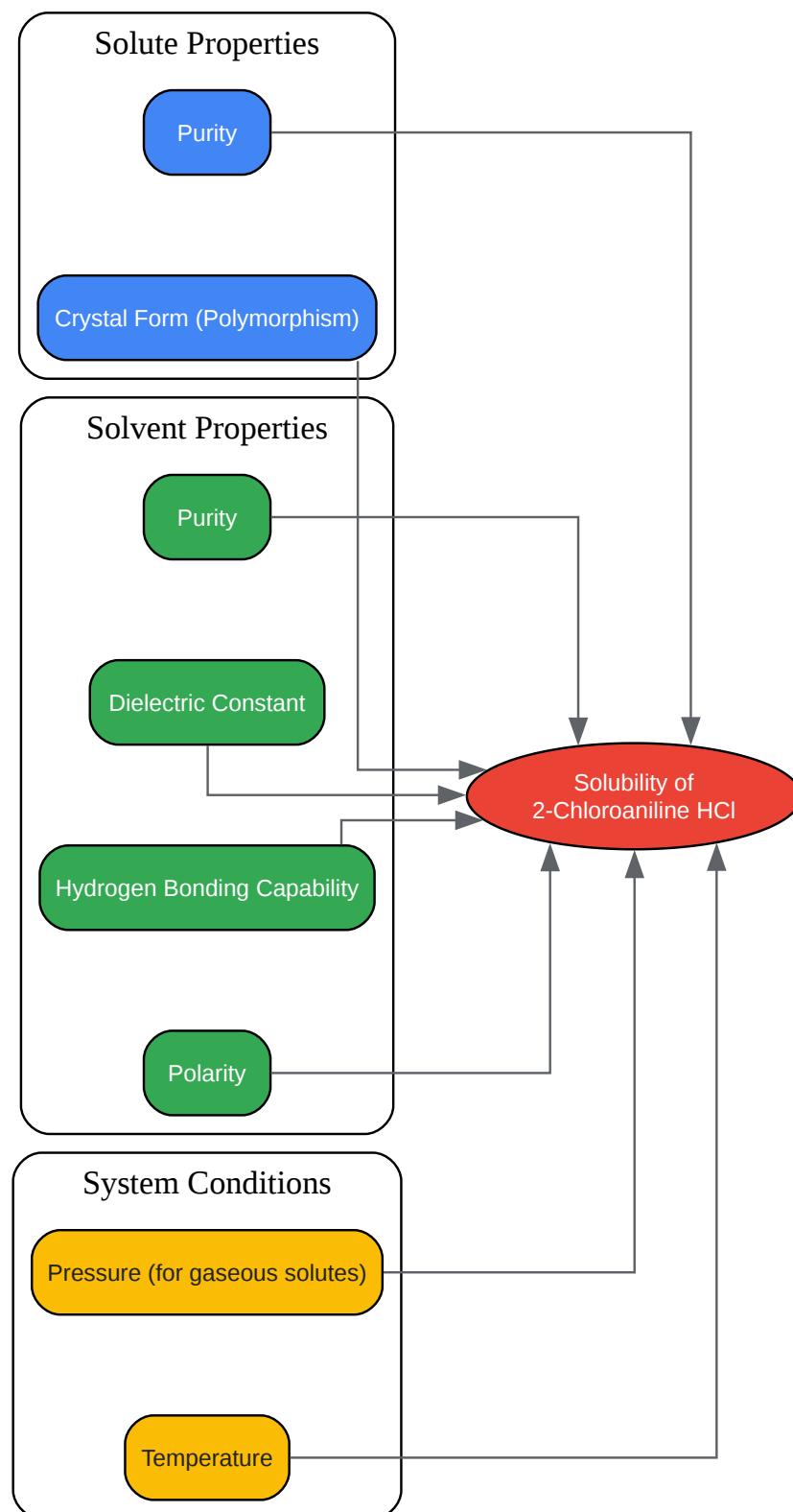
- Once the solvent is completely evaporated, cool the container in a desiccator to room temperature.
- Weigh the container with the dry solid residue.
- Data Analysis:
 - Calculate the mass of the dissolved **2-chloroaniline hydrochloride** by subtracting the weight of the empty container from the weight of the container with the dried residue.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved solute from the mass of the saturated solution.
 - Express the solubility in desired units, such as grams of solute per 100 g of solvent (g/100 g), grams of solute per 100 mL of solvent (g/100 mL), molarity (mol/L), or mole fraction.

Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationships of factors that influence solubility.

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Experimental workflow for solubility determination.

[Click to download full resolution via product page](#)**Factors influencing the solubility of 2-chloroaniline hydrochloride.**

Conclusion

The solubility of **2-chloroaniline hydrochloride** in organic solvents is a critical parameter for its handling and application in research and industry. While comprehensive quantitative data remains scarce in public domains, this guide provides the available qualitative information and a robust experimental protocol for its determination. The provided workflow and influencing factors diagrams offer a visual representation to aid in the experimental design for solubility studies. Further research to quantify the solubility of **2-chloroaniline hydrochloride** in a broader range of organic solvents at various temperatures is highly encouraged to fill the existing data gap.

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